

Spectroscopic Profiling and Structural Elucidation of Iron(III) Choline Citrate (Ferrocholate)

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Compound of Interest

Compound Name: *Iron(iii)choline citrate*

Cat. No.: *B13816953*

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Executive Summary

As a Senior Application Scientist specializing in coordination chemistry, I approach the structural elucidation of iron(III) choline citrate (ferrocholate) not merely as a routine assay, but as a multi-modal validation system. Ferrocholate is a highly bioavailable chelate used in treating iron-deficiency anemia and serves as a critical, transferrin-free iron source in biopharmaceutical cell culture media.

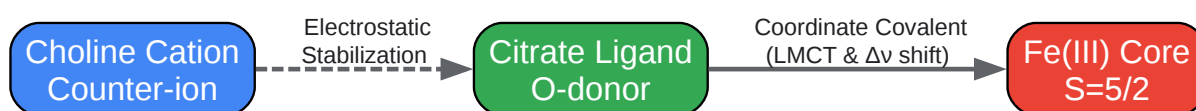
However, manufacturing processes can inadvertently yield physical mixtures of unreacted precursors (ferric salts, choline, and citric acid) rather than the true coordinate complex. To guarantee efficacy and safety, we must deploy orthogonal spectroscopic techniques—FTIR, UV-Vis, and

Fe Mössbauer spectroscopy—to definitively prove the oxidation state, spin state, and ligand coordination of the iron core.

Coordination Chemistry and Structural Logic

Iron(III) choline citrate is not a simple salt. It consists of a central high-spin Fe(III) ion coordinated by the oxygen donors of citrate ligands, with choline acting as an outer-sphere counter-cation to stabilize the overall negative charge of the iron-citrate complex.

Because iron speciation is highly dependent on pH and stoichiometry, simple elemental analysis is insufficient; it cannot differentiate between a true chelate and a stoichiometric physical mixture. Similar to the rigorous physicochemical characterization required for other complex iron salts like [1], we must use spectroscopy to probe the local electronic environment of the iron center.



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Fig 1. Coordination logic and spectroscopic markers of the ferrocholate complex.

Spectroscopic Modalities and Causality of Choice

To build a watertight structural profile, I select specific spectroscopic modalities based on the physical phenomena they probe:

- FTIR Spectroscopy (Ligand Binding): Citric acid contains three carboxylic acid groups. When these groups deprotonate and coordinate to a metal center, the symmetry of the carboxylate group changes. By measuring the frequency difference () between the asymmetric () and symmetric () carboxylate stretches, we can determine whether the binding is monodentate, bidentate, or bridging.
- Fe Mössbauer Spectroscopy (Core Oxidation & Spin State): This is the ultimate arbiter of the iron core. UV-Vis and FTIR cannot definitively prove the oxidation state (+3) without ambiguity from organic excipients. Mössbauer provides the isomer shift () and quadrupole splitting ()

). Previous studies have demonstrated that the room-temperature Mössbauer spectrum of iron choline citrate exhibits a single line with pronounced broadening, indicative of a specific amorphous iron(III) environment[2].

- UV-Vis Spectroscopy (Electronic Transitions): Fe(III) is a

system. Because d-d transitions are spin-forbidden and Laporte-forbidden, they are exceedingly weak. The intense color of ferrocholine arises instead from Ligand-to-Metal Charge Transfer (LMCT) bands (Oxygen

Iron).

Self-Validating Experimental Protocols

In my laboratory, a protocol is only as good as its internal controls. Every workflow below is designed as a self-validating system to prevent false positives.

Protocol A: FTIR Structural Validation

- Matrix Preparation: Disperse 2 mg of the ferrocholine sample in 200 mg of anhydrous KBr and press into a transparent pellet under vacuum.
 - Causality: KBr is IR-transparent. Strict anhydrous conditions are critical to prevent the strong O-H stretching of absorbed water from masking the citrate hydroxyl and carboxylate signals.
- Spectral Acquisition: Acquire spectra from 4000 to 400 cm^{-1} at a high resolution of 4 cm^{-1} .
 - Causality: High resolution is required to accurately calculate the
(
) separation of the carboxylate groups.
- Self-Validation Mechanism: Run a parallel spectrum of a physical mixture of ferric chloride, choline chloride, and citric acid. The protocol is validated if the synthesized complex shows a shift $> 200 \text{ cm}^{-1}$ compared to the uncoordinated physical mixture, confirming true monodentate chelation rather than mere blending.

Protocol B:

Fe Mössbauer Spectroscopy

- Source Configuration: Mount the sample in a constant-acceleration spectrometer utilizing a Co/Rh source.
 - Causality: This specific source provides the exact γ -ray energy (14.4 keV) required to probe Fe nuclear transitions without interference.
- Thermal Acquisition: Acquire spectra at Room Temperature (RT) and 77 K.
 - Causality: While RT spectra show a broadened single line, cooling to 77 K slows down spin-lattice relaxation, allowing the resolution of the quadrupole doublet to confirm the asymmetric Fe(III) environment[2].
- Self-Validation Mechanism: Calibrate the velocity scale continuously against an ^{57}Fe -Fe foil standard. The protocol is validated if the isomer shift (δ) falls strictly between 0.3 and 0.4 mm/s (relative to ^{57}Fe), definitively ruling out the presence of Fe(II) contaminants (which would appear at $\delta < 0.1$ mm/s).

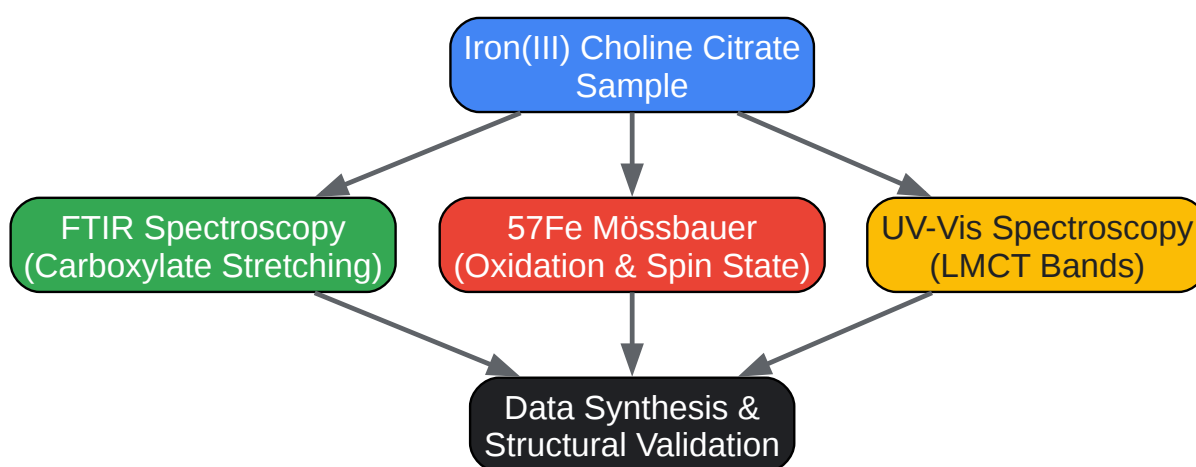
Protocol C: UV-Vis Speciation Analysis

- pH-Controlled Dissolution: Dissolve the complex in a 0.1 M HEPES buffer at pH 7.4.
 - Causality: Iron-citrate speciation is highly pH-dependent. Unbuffered water can lead to localized hydrolysis and the formation of poly-nuclear iron-oxo species, skewing the absorption profile.
- Spectral Scanning: Scan from 200 nm to 800 nm using matched quartz cuvettes.

- Causality: Quartz prevents UV cutoff, allowing the observation of the primary LMCT band around 300-350 nm.
- Self-Validation Mechanism: Perform a serial dilution. The protocol is validated if the absorbance at the LMCT

strictly follows the Beer-Lambert law (

). Any deviation indicates concentration-dependent oligomerization, prompting a re-evaluation of the solvent matrix.



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Fig 2. Orthogonal spectroscopic validation workflow for iron(III) choline citrate.

Quantitative Data Summary

The following table summarizes the expected spectroscopic markers for a highly pure, properly coordinated iron(III) choline citrate complex. Deviations from these values indicate degradation, poor stoichiometry, or the presence of unreacted precursors.

Spectroscopic Modality	Target Marker	Expected Signature	Structural Implication
FTIR		~1590 - 1615 cm ⁻¹	Deprotonation and coordination of citrate
FTIR	()	> 200 cm ⁻¹	Monodentate binding of carboxylate to Fe(III)
Mössbauer (RT)	Isomer Shift ()	~0.3 - 0.4 mm/s	High-spin Fe(III) oxidation state
Mössbauer (RT)	Quadrupole Splitting	Broadened single line	Amorphous, highly symmetric average environment
UV-Vis	LMCT Band	~ 300 - 350 nm	Citrate-Oxygen to Fe(III) charge transfer
EPR (77 K)	g-value		High-spin Fe(III) () in a rhombic environment

References

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Sources

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- [2. magneticliquid.narod.ru](#) [magneticliquid.narod.ru]
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